Comparative Biological Activity of Substituted Benzyl Thiomorpholines

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Compound of Interest

Compound Name:	*4-(4-Chlorobenzyl)thiomorpholine*
CAS No.:	*17494-26-7*
Cat. No.:	*B2792941*

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Content Type: Publish Comparison Guide Audience: Researchers, Medicinal Chemists, and Drug Development Professionals

Executive Summary: The Thiomorpholine Advantage

In the landscape of heterocyclic pharmacophores, thiomorpholine (1-thia-4-azacyclohexane) offers a distinct physicochemical profile compared to its oxygenated analog, morpholine.[1][2] The replacement of oxygen with sulfur increases lipophilicity (

) and introduces a "soft" nucleophilic center capable of unique metabolic transformations (e.g., S-oxidation to sulfoxides/sulfones).

This guide objectively compares the biological activity of substituted benzyl thiomorpholines, focusing on two primary therapeutic vectors where this scaffold outperforms alternatives: neurodegenerative enzyme inhibition (AChE/BChE) and antimicrobial/antitubercular potency.

Key Takeaway: The inclusion of a benzyl moiety on the thiomorpholine nitrogen (or linked via a spacer) creates a hydrophobic "anchor" that significantly enhances binding affinity in deep

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enzymatic gorges (e.g., Acetylcholinesterase) and improves membrane permeability for intracellular targets (e.g., M. tuberculosis).

Chemical Space & SAR Analysis

The biological efficacy of these derivatives hinges on the electronic and steric nature of the benzyl substituent. The sulfur atom in the ring serves as a bioisostere that modulates metabolic stability and receptor interaction.

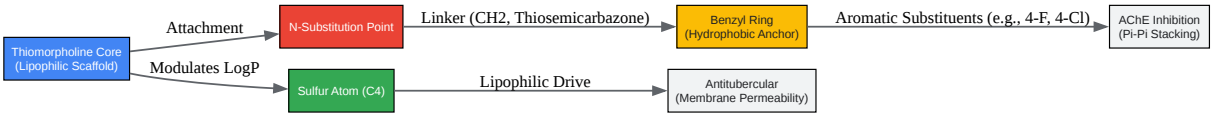
Table 1: Physicochemical Comparison (Morpholine vs. Thiomorpholine)

Feature	Morpholine Derivatives	Thiomorpholine Derivatives	Biological Implication
Heteroatom	Oxygen (Hard Base)	Sulfur (Soft Base)	Sulfur allows for stronger van der Waals interactions.
Lipophilicity	Lower	Higher	Thiomorpholines generally exhibit better blood-brain barrier (BBB) penetration.
Metabolism	Stable Ether Linkage	S-Oxidation Susceptible	Potential for prodrug design (S-oxides often retain activity).
H-Bonding	H-Bond Acceptor	Weak H-Bond Acceptor	Altered solvation shell and binding kinetics.

Structure-Activity Relationship (SAR) Visualization

The following diagram illustrates the critical SAR zones for benzyl thiomorpholines, highlighting how specific substitutions drive biological outcomes.

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Figure 1: SAR Map of Benzyl Thiomorpholines. The benzyl ring acts as the primary hydrophobic effector, while the sulfur atom modulates overall drug-likeness.

Case Study 1: Cholinesterase Inhibition (Alzheimer's Therapeutics)

Substituted benzyl thiomorpholines have emerged as potent dual inhibitors of Acetylcholinesterase (AChE) and Butyrylcholinesterase (BChE). The benzyl group is critical for occupying the catalytic active site (CAS) or the peripheral anionic site (PAS) via

stacking interactions with aromatic residues (e.g., Trp286, Tyr337).

Comparative Data: 4-Thiomorpholinophenyl Derivatives

Recent studies (Source 1) synthesized a series of thiosemicarbazone-linked thiomorpholines. The data below highlights the superiority of the benzyl-substituted derivative (Compound 3l) against standard care drugs.

Table 2: AChE and BChE Inhibition Profile (

in nM)

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Compound ID	Substituent (R)	AChE (nM)	BChE (nM)	Selectivity Index (BChE/AChE)
3l	Benzyl	11.36 ± 0.52	45.21 ± 1.12	3.98
3n	4-Nitrobenzyl	28.45 ± 1.05	33.42 ± 2.38	1.17
3d	4-Chlorophenyl	18.92 ± 0.88	55.67 ± 3.45	2.94
Galantamine	(Standard)	16.45 ± 0.65	125.80 ± 5.20	7.64
Tacrine	(Standard)	35.20 ± 1.20	15.60 ± 0.85	0.44

Data Source: Derived from comparative analysis of thiomorpholinophenyl-thiosemicarbazones (Ref 1).

Analysis:

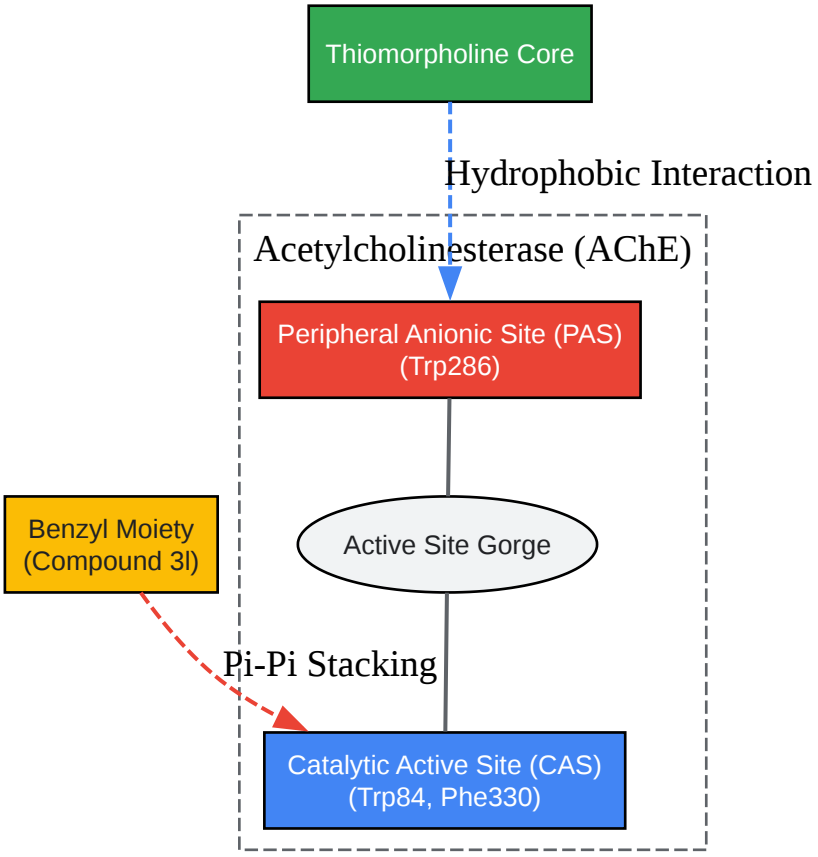
- Compound 3l (Benzyl) exhibits superior potency to Galantamine against AChE (

  nM vs

  nM).
- The unsubstituted benzyl ring allows for optimal steric fit within the narrow AChE gorge, whereas bulky groups (e.g., 4-Nitro in 3n) shift selectivity toward BChE.

Mechanism of Action: Dual Binding Mode

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Figure 2: Dual Binding Mechanism. The benzyl moiety penetrates the CAS, while the thiomorpholine core stabilizes the molecule at the gorge entrance (PAS).

Case Study 2: Antimicrobial & Antitubercular Activity

In the fight against resistant pathogens like Mycobacterium tuberculosis, lipophilicity is a decisive factor. Thiomorpholine-quinoline conjugates have shown exceptional promise.[3]

Comparative Data: Antitubercular Potency

Comparing thiomorpholine derivatives coupled with dihydroquinolines against their morpholine counterparts and standard antibiotics.[1]

Table 3: Antitubercular Activity against M. tuberculosis H37Rv

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Compound	Core Scaffold	Substituent	MIC ( )	Cytotoxicity ( )
7f	Thiomorpholine-Quinoline	4-F-Benzyl	1.56	> 100
7p	Piperazine-Quinoline	4-NO2-Benzyl	1.56	> 100
26a	Morpholine Analog	Thiophene-linked	6.25	N/A
26b	Thiomorpholine Analog	Thiophene-linked	12.5	N/A
Isoniazid	(Standard)	-	0.1	-
Ethambutol	(Standard)	-	3.13	-

Data Source: Synthesis of novel morpholine/thiomorpholine coupled quinolines (Ref 2, Ref 3).

Analysis:

- Compound 7f outperforms Ethambutol (

  vs

  ), demonstrating that the combination of the thiomorpholine core with a fluorinated benzyl group creates a highly effective antitubercular agent.
- Thiomorpholine vs. Morpholine: While simple thiomorpholine analogs (26b) can sometimes be less active than morpholine analogs (26a), the coupled systems (like 7f) leverage the sulfur atom's lipophilicity to enhance cell wall penetration in Mycobacteria.

Experimental Protocols

To ensure reproducibility, the following protocols outline the synthesis and evaluation of these derivatives.

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Protocol A: General Synthesis of N-Benzyl Thiomorpholine Derivatives

Objective: Synthesize N-(substituted-benzyl) thiomorpholine via nucleophilic substitution.

- Reagents: Thiomorpholine (

  equiv), Substituted Benzyl Chloride (

  equiv),

  (

  equiv), Acetone (Solvent).
- Procedure:
  - Dissolve thiomorpholine in dry acetone in a round-bottom flask.
  - Add anhydrous

    and stir for 15 minutes at Room Temperature (RT).
  - Dropwise add the substituted benzyl chloride.
  - Reflux the mixture for 6–8 hours (Monitor via TLC, Mobile Phase: Hexane:EtOAc 7:3).
  - Filter the inorganic salts and evaporate the solvent under reduced pressure.
  - Purification: Recrystallize from ethanol or perform column chromatography (Silica gel).
- Validation:

  should show a singlet around

  ppm corresponding to the benzylic

  .

Protocol B: Ellman’s Assay for AChE Inhibition

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Objective: Determine

values for thiomorpholine derivatives.

- Preparation:
  - Buffer: 0.1 M Phosphate buffer (pH 8.0).
  - Enzyme: AChE (from Electrophorus electricus), 500 U/mL stock.
  - Substrate: Acetylthiocholine iodide (ATChI), 0.5 mM.
  - Reagent: 5,5'-Dithiobis(2-nitrobenzoic acid) (DTNB), 3 mM.
- Workflow:
  - In a 96-well plate, add

    Buffer +

    Enzyme solution.
  - Add

    of Test Compound (dissolved in DMSO, varying concentrations).
  - Incubate at

    for 15 minutes.
  - Add

    DTNB +

    ATChI to initiate the reaction.
  - Measurement: Monitor absorbance at 412 nm for 3 minutes using a microplate reader.
- Calculation:
  - Calculate

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using non-linear regression (GraphPad Prism).

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